

An In-depth Technical Guide to the Physical Properties of 3,3'-Dimethylbiphenyl

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Compound of Interest

Compound Name: 3,3'-Dimethylbiphenyl

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Introduction

3,3'-Dimethylbiphenyl, also known as m,m'-Bitoluene, is an organic compound with the chemical formula $C_{14}H_{14}$.^{[1][2]} It consists of a biphenyl backbone with two methyl groups substituted at the 3 and 3' positions. This structure results in a stable, non-polar molecule that serves as a key intermediate in various chemical syntheses.^[3] Understanding its physical and chemical properties is crucial for its application in research and development, particularly in the synthesis of more complex molecules and functional materials. This document provides a comprehensive overview of the core physical properties of **3,3'-Dimethylbiphenyl**, detailed experimental methodologies for their determination, and relevant chemical synthesis pathways.

Core Physical and Chemical Properties

The physical characteristics of **3,3'-Dimethylbiphenyl** have been well-documented across various chemical literature and databases. These properties are summarized below for easy reference.

General and Thermal Properties

The fundamental physical constants and thermal properties are critical for handling, storage, and reaction setup. **3,3'-Dimethylbiphenyl** is typically a liquid at room temperature.^[2]

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄	[2]
Molecular Weight	182.26 g/mol	[2]
Appearance	Clear, colorless to amber liquid	[2]
Melting Point	5-7 °C	[2]
Boiling Point	286 °C at 713 mmHg	[2]
280 °C (Normal)	[4][5]	
Density	0.999 g/mL at 25 °C	[2]
Flash Point	113 °C (closed cup)	
>230 °F (>110 °C)	[2]	
Vapor Pressure	0.00684 mmHg at 25 °C	[2]

Optical and Solubility Properties

Optical properties are important for analytical characterization, while solubility dictates appropriate solvents for reactions and purification.

Property	Value	Source
Refractive Index (n _{20/D})	1.594	[2]
Solubility	Soluble in DMSO and Toluene	[6][7]
Insoluble in water		

Spectroscopic Data

Spectroscopic analysis is essential for the structural elucidation and confirmation of **3,3'-Dimethylbiphenyl**.

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons and the methyl group protons. The aromatic protons would appear as

complex multiplets in the downfield region (typically ~7.0-7.5 ppm), while the methyl protons would present as a sharp singlet in the upfield region (typically ~2.4 ppm).

- ¹³C NMR: The carbon NMR spectrum would display distinct signals for the different carbon environments: the methyl carbons, the substituted aromatic carbons, and the unsubstituted aromatic carbons.
- Mass Spectrometry (MS): The electron ionization mass spectrum shows a molecular ion peak (M⁺) corresponding to its molecular weight of 182.26.[8]
- Infrared (IR) Spectroscopy: The IR spectrum would feature characteristic absorption bands for C-H stretching of the aromatic rings and methyl groups, as well as C=C stretching vibrations within the aromatic rings.[9]

Experimental Protocols

While specific experimental reports for determining the properties of **3,3'-Dimethylbiphenyl** are not detailed in the search results, standard methodologies are widely used for such characterizations.

Determination of Melting Point

The melting point of a substance can be determined using a capillary tube method with a calibrated melting point apparatus.

- Sample Preparation: A small amount of the solidified compound is introduced into a thin-walled capillary tube, which is then sealed at one end.
- Measurement: The capillary tube is placed in the heating block of the apparatus alongside a calibrated thermometer.
- Observation: The temperature is raised slowly (1-2 °C per minute) near the expected melting point. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.

Determination of Boiling Point

The boiling point can be determined by distillation at a specific pressure.

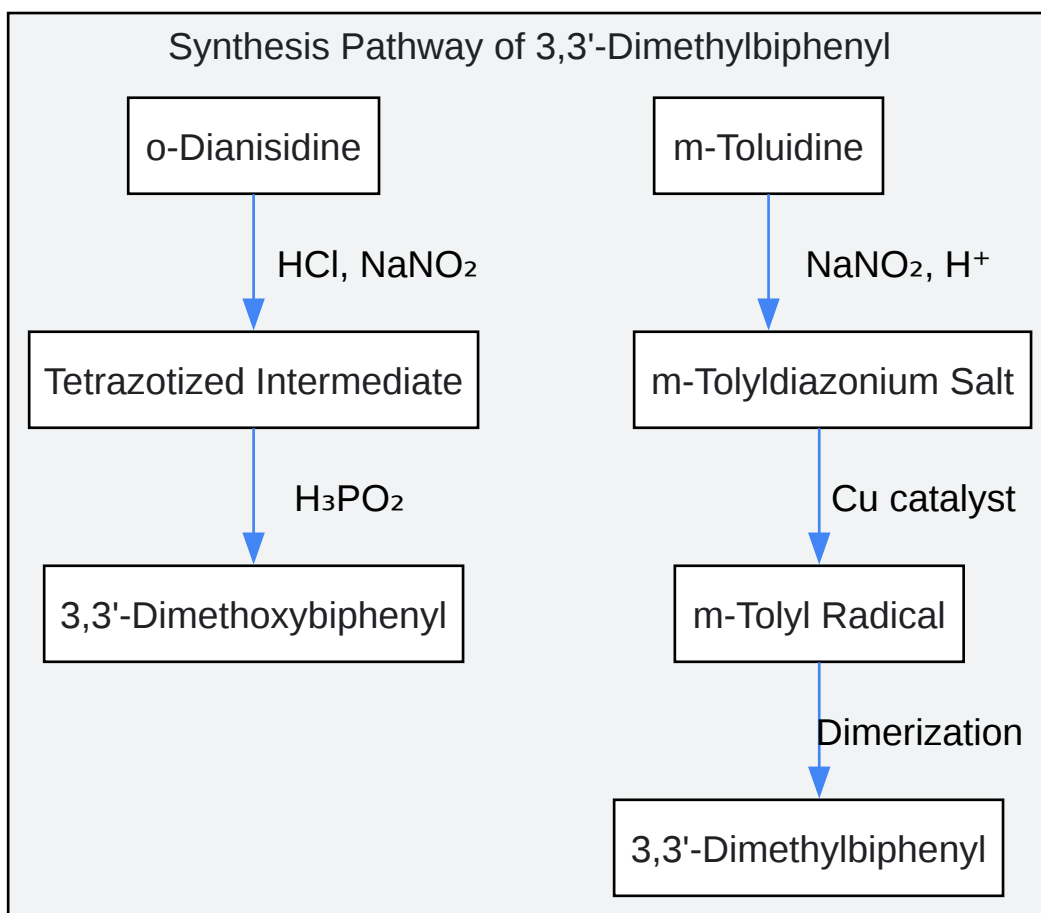
- **Apparatus Setup:** A small quantity of the liquid is placed in a distillation flask with boiling chips. A condenser and a collection flask are attached. A thermometer is positioned so that its bulb is just below the side arm leading to the condenser.
- **Heating:** The flask is heated gently.
- **Measurement:** The temperature is recorded when the liquid is boiling steadily and a constant temperature is observed on the thermometer. For measurements at reduced pressure (e.g., 713 mmHg), a vacuum pump is connected to the system.^[1]

Spectroscopic Analysis

- **NMR Spectroscopy:** A sample is dissolved in a deuterated solvent (e.g., CDCl_3). The solution is placed in an NMR tube and analyzed using an NMR spectrometer.
- **Mass Spectrometry:** A small amount of the sample is introduced into the mass spectrometer, where it is ionized. The mass-to-charge ratio of the resulting ions is analyzed.
- **IR Spectroscopy:** A thin film of the liquid sample is placed between two salt plates (e.g., NaCl or KBr), which are then mounted in the IR spectrometer for analysis.

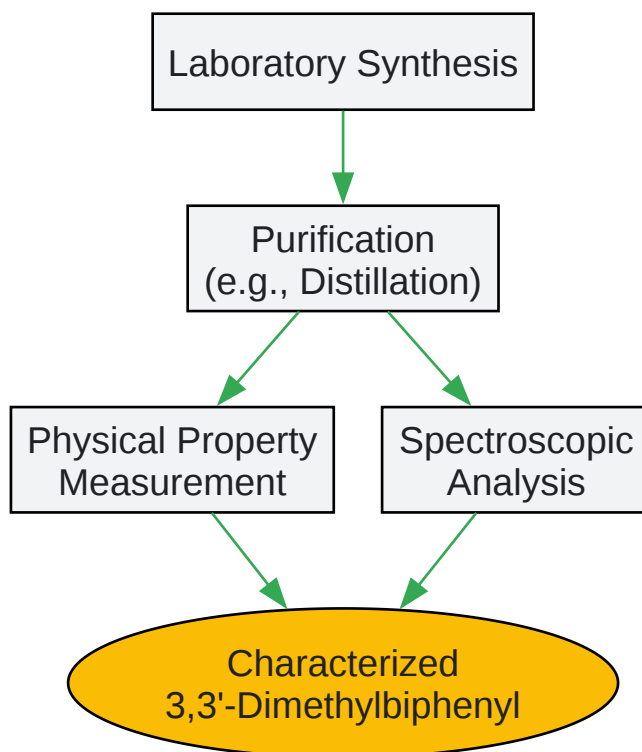
Synthesis and Logical Workflow

3,3'-Dimethylbiphenyl can be synthesized via several routes.^[3] One established method involves the deamination of tetrazotized o-tolidine using hypophosphorous acid. A logical workflow for the synthesis and characterization of the compound is also presented.



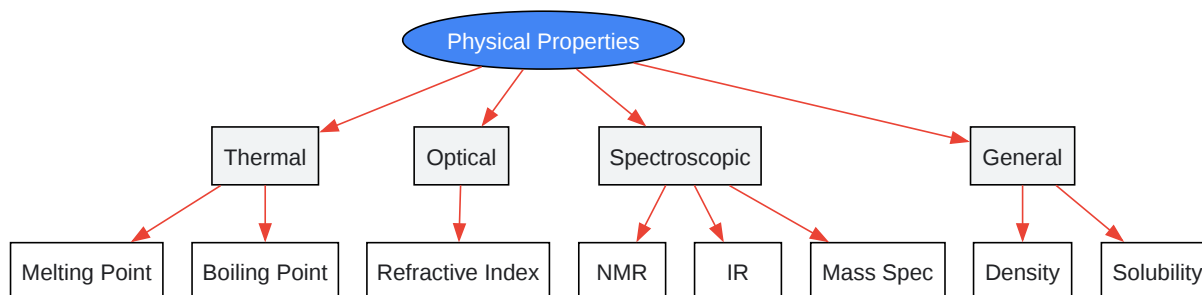
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Caption: A simplified reaction scheme for the synthesis of **3,3'-Dimethylbiphenyl**.



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Caption: Experimental workflow for synthesis and characterization.



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